

An In-depth Technical Guide to (S)-1-Bromo-2-methylbutane

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Compound of Interest

Compound Name: (S)-1-Bromo-2-methylbutane

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **(S)-1-Bromo-2-methylbutane**, a chiral alkyl halide of significant interest in stereoselective synthesis. It details its chemical identity, physical properties, and key experimental protocols for its preparation and application, with a focus on its role in the development of advanced materials and chiral molecules.

Chemical Identity and Synonyms

(S)-1-Bromo-2-methylbutane is a chiral organic compound valued as a building block in asymmetric synthesis.^[1] Its stereochemistry makes it a crucial intermediate for introducing a specific enantiomeric form into a target molecule.

Systematic and Common Names:

The nomenclature for this compound can vary, reflecting its structure and stereochemistry. A comprehensive list of synonyms is provided below to aid in its identification across different chemical databases and literature.

- (S)-(+)-1-Bromo-2-methylbutane^{[2][3][4][5][6]}
- (2S)-1-Bromo-2-methylbutane^{[1][2]}
- (S)-(+)-2-Methylbutyl bromide^{[3][6]}

- (S)(+)-2-METHYLBUTYLBROMIDE[1][2]
- (S)-2-Methyl-1-bromobutane[7]
- d-Amyl bromide

Physicochemical and Spectroscopic Data

A summary of the key physical and chemical properties of **(S)-1-Bromo-2-methylbutane** is presented in the table below. This data is essential for its handling, purification, and characterization.

Property	Value
CAS Number	534-00-9
Molecular Formula	C ₅ H ₁₁ Br
Molecular Weight	151.04 g/mol
Boiling Point	121-122 °C
Density	1.223 g/mL at 25 °C
Refractive Index (n _D ²⁰)	1.445
Water Solubility	Insoluble

Experimental Protocols

Stereospecific Synthesis of (S)-1-Bromo-2-methylbutane from (S)-2-methyl-1-butanol

The synthesis of enantiomerically pure **(S)-1-Bromo-2-methylbutane** is most commonly achieved through the reaction of (S)-2-methyl-1-butanol with phosphorus tribromide (PBr₃) or concentrated hydrobromic acid (HBr).[7] Both methods proceed via an S_N2 mechanism, which is critical for ensuring the inversion of configuration at the chiral center is avoided and the stereochemical integrity of the starting material is preserved.[7][8][9][10]

Method 1: Using Phosphorus Tribromide (PBr₃)

This method is favored for its mild reaction conditions and high stereospecificity.

Materials:

- (S)-2-methyl-1-butanol
- Phosphorus tribromide (PBr_3)
- Anhydrous diethyl ether
- Saturated sodium bicarbonate solution
- Saturated sodium chloride (brine) solution
- Anhydrous magnesium sulfate
- Round-bottom flask, dropping funnel, reflux condenser, heating mantle, separatory funnel, distillation apparatus.

Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under a nitrogen atmosphere, place (S)-2-methyl-1-butanol and anhydrous diethyl ether.
- Cool the flask in an ice bath to 0 °C.
- Slowly add phosphorus tribromide (PBr_3) dropwise from the dropping funnel with continuous stirring. An exothermic reaction will occur. Maintain the temperature below 10 °C during the addition.
- After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature.
- Gently reflux the mixture for 2-3 hours to ensure the reaction goes to completion.
- Cool the reaction mixture back to 0 °C and quench the reaction by the slow addition of water.

- Transfer the mixture to a separatory funnel. Separate the organic layer.
- Wash the organic layer sequentially with cold water, saturated sodium bicarbonate solution, and finally with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter to remove the drying agent and remove the solvent by rotary evaporation.
- Purify the crude **(S)-1-Bromo-2-methylbutane** by fractional distillation.[\[11\]](#) Collect the fraction boiling at 121-122 °C.

Purification of (S)-1-Bromo-2-methylbutane

Purification of the synthesized **(S)-1-Bromo-2-methylbutane** is crucial to remove unreacted starting material and byproducts.

Procedure:

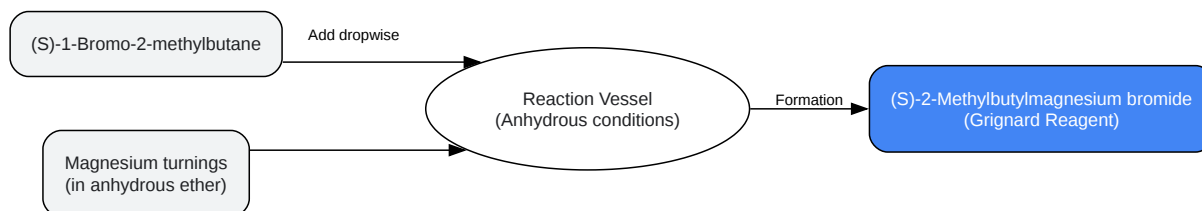
- Extraction: Perform aqueous work-up as described in the synthesis protocol to remove water-soluble impurities and unreacted reagents. A wash with sodium bicarbonate solution is important to neutralize any acidic byproducts.[\[12\]](#)
- Drying: Thoroughly dry the organic layer containing the product using a suitable drying agent like anhydrous magnesium sulfate or calcium chloride.
- Distillation: Fractional distillation is the most effective method for obtaining high-purity **(S)-1-Bromo-2-methylbutane**.[\[11\]](#) The significant difference in boiling points between the product and potential impurities allows for efficient separation.

Applications in Synthesis

Preparation of Chiral Grignard Reagents

(S)-1-Bromo-2-methylbutane serves as a precursor for the synthesis of the corresponding chiral Grignard reagent, (S)-2-methylbutylmagnesium bromide.[\[1\]](#) This organometallic reagent is a powerful tool in organic synthesis for the formation of new carbon-carbon bonds with the introduction of a chiral center.

Experimental Workflow for Grignard Reagent Formation:



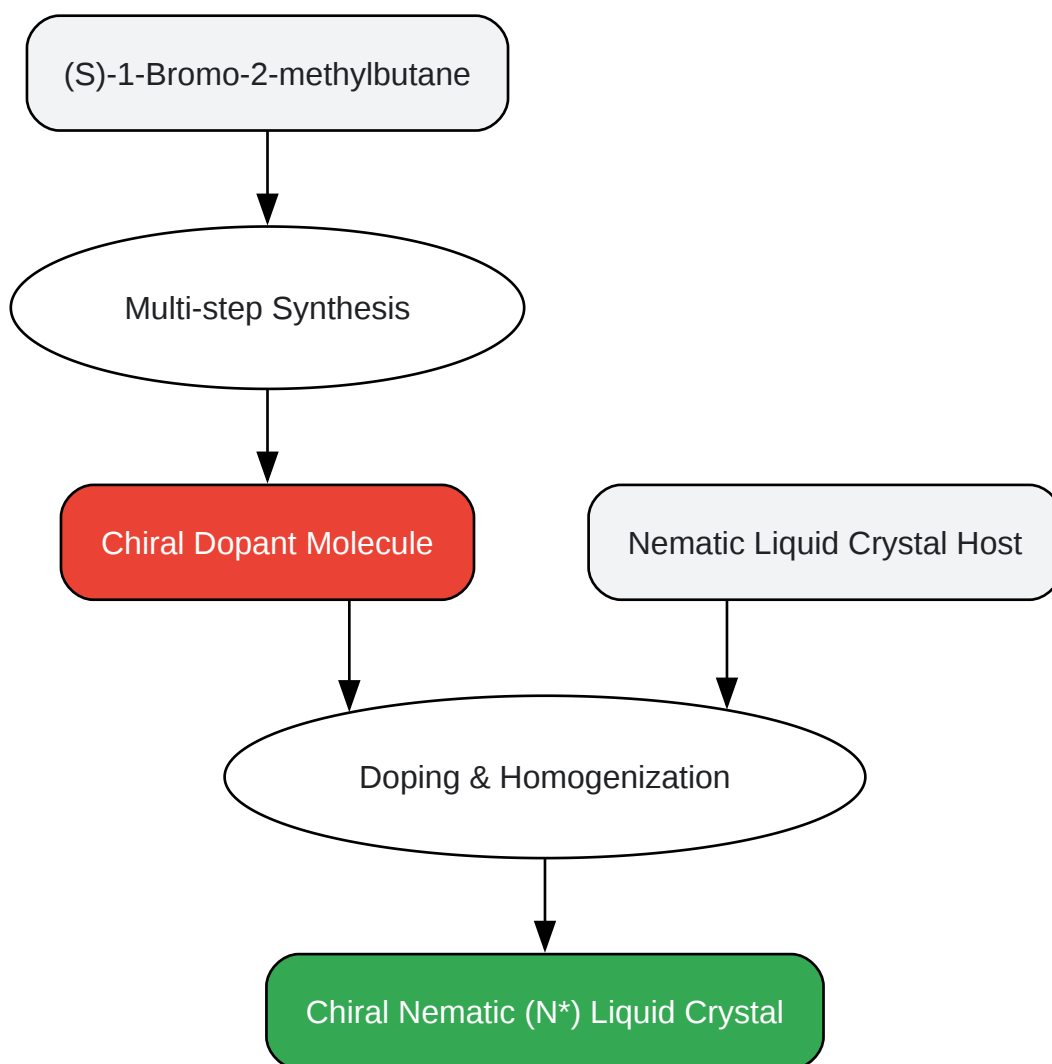
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Caption: Formation of a chiral Grignard reagent.

Synthesis of Chiral Nematic Liquid Crystals

A significant application of **(S)-1-Bromo-2-methylbutane** is in the synthesis of chiral dopants for nematic liquid crystals.^{[1][6]} The introduction of a chiral molecule into an achiral nematic phase induces a helical twist, resulting in a chiral nematic (N*) or cholesteric phase.^[13] These materials are fundamental to various display technologies.

Conceptual Workflow for Chiral Nematic Liquid Crystal Formation:



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Caption: Role in chiral nematic liquid crystal synthesis.

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References

- 1. lookchem.com [lookchem.com]

- 2. Design and Synthesis of Chiral Nematic Liquid Crystal Twist Agents [acswebcontent.acs.org]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. (S)-(+)-1-Bromo-2-methylbutane | 534-00-9 | AAA53400 [biosynth.com]
- 5. (S)-(+)-1-bromo-2-methylbutane [stenutz.eu]
- 6. scbt.com [scbt.com]
- 7. (S)-1-Bromo-2-methylbutane | 534-00-9 | Benchchem [benchchem.com]
- 8. Give efficient syntheses of each of the following compounds, beginning wi.. [askfilo.com]
- 9. masterorganicchemistry.com [masterorganicchemistry.com]
- 10. m.youtube.com [m.youtube.com]
- 11. How To [chem.rochester.edu]
- 12. youtube.com [youtube.com]
- 13. Design and Synthesis of Chiral Nematic Liquid Crystal Twist Agents [acswebcontent.acs.org]
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